Spectroscopic Profile of 5-Iodoquinoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*5-Iodoquinoline*
CAS No.:	*1006-50-4*
Cat. No.:	*B175257*

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Foreword

In the landscape of pharmaceutical research and materials science, the precise characterization of heterocyclic compounds is paramount. **5-Iodoquinoline**, a halogenated derivative of the quinoline scaffold, presents a molecule of significant interest due to its potential applications as a building block in the synthesis of novel therapeutic agents and functional materials. The introduction of an iodine atom at the 5-position of the quinoline ring system profoundly influences its electronic properties, reactivity, and biological activity. Consequently, a thorough understanding of its spectroscopic signature is essential for its unambiguous identification, purity assessment, and the elucidation of its role in subsequent chemical transformations.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **5-iodoquinoline**, encompassing Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While a complete set of publicly available, experimentally verified spectra for **5-iodoquinoline** is not readily accessible, this guide leverages established principles of spectroscopic interpretation and data from closely related analogs to present a robust and scientifically grounded prediction of its spectral

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characteristics. This approach not only offers a valuable reference for researchers working with **5-iodoquinoline** but also serves as an educational tool for understanding the impact of substituent effects on spectroscopic outcomes.

Molecular Structure and Numbering

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure and the conventional numbering of its atoms.

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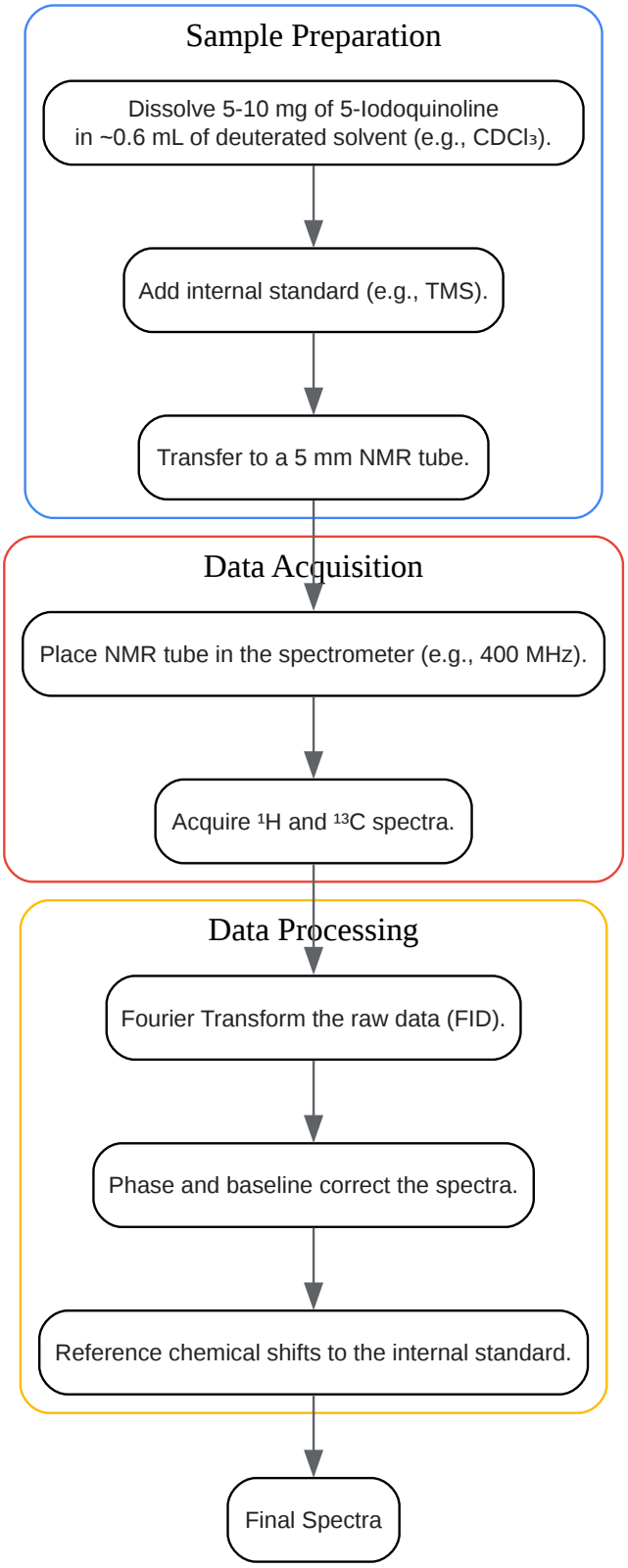

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Caption: A generalized workflow for acquiring NMR spectra.

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Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Table 3: Predicted IR Absorption Bands for **5-Iodoquinoline**

Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H stretching
1620 - 1580	Medium to Strong	C=C and C=N stretching vibrations of the quinoline ring
1500 - 1400	Medium	Aromatic ring skeletal vibrations
850 - 750	Strong	C-H out-of-plane bending
~600	Medium	C-I stretching

Rationale for Predictions:

- Aromatic C-H Stretch: The peaks above 3000 cm^{-1} are characteristic of C-H bonds on an aromatic ring.
- C=C and C=N Stretching: The quinoline ring system will exhibit several bands in this region, typical for aromatic and heteroaromatic compounds.
- C-H Out-of-Plane Bending: The pattern of these strong bands can sometimes provide information about the substitution pattern of the aromatic rings.
- C-I Stretch: The carbon-iodine bond vibration is expected at lower wavenumbers.

Experimental Protocol for IR Spectroscopy (ATR)

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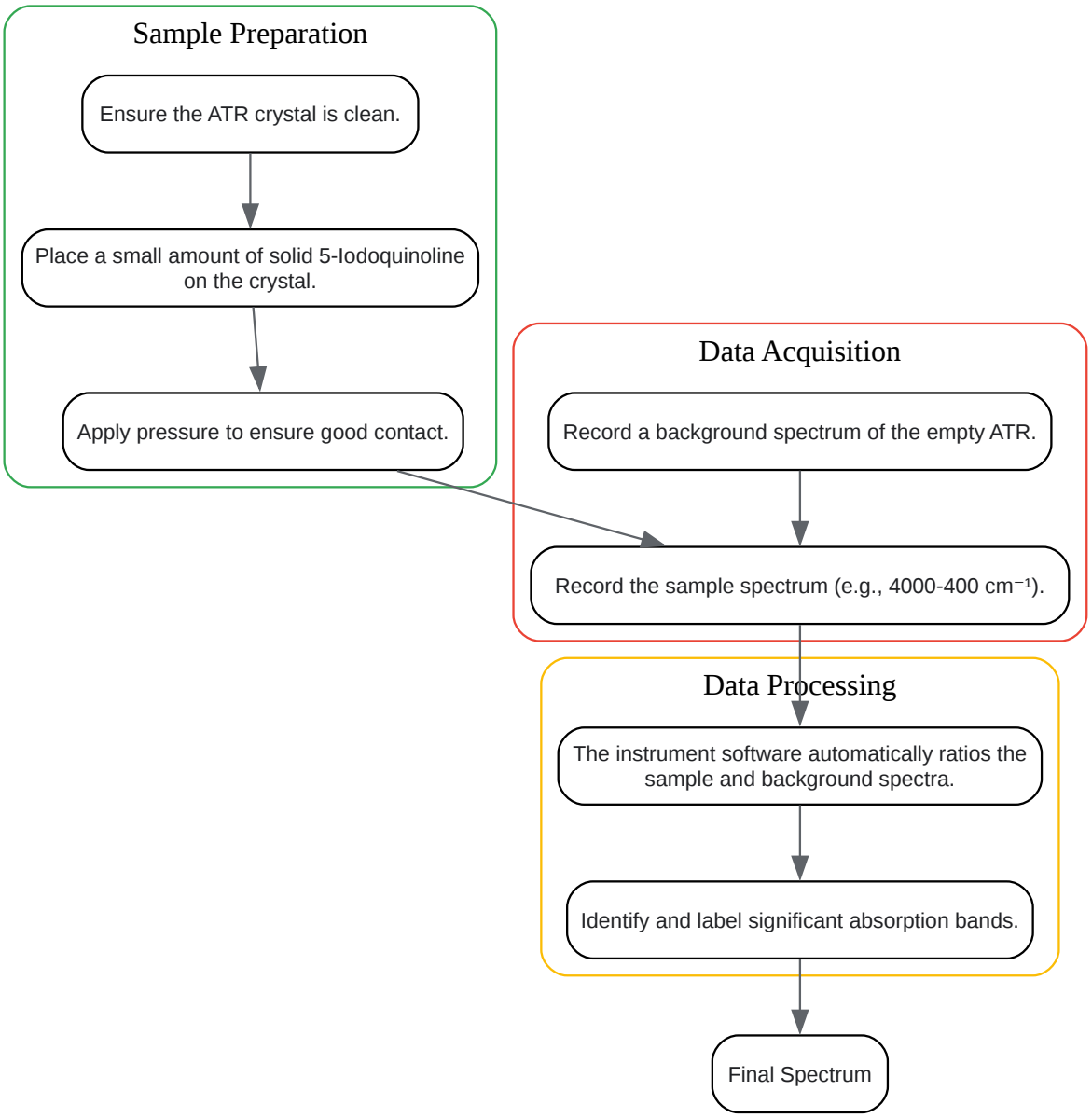

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Caption: Workflow for Attenuated Total Reflectance (ATR) IR spectroscopy.

Mass Spectrometry (MS)

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Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.

Table 4: Predicted Mass Spectrometry Data for **5-Iodoquinoline**

m/z	Predicted Identity	Notes
255	$[M]^+$	Molecular ion peak. Expected to be intense due to the stable aromatic system.
128	$[M - I]^+$	Loss of an iodine radical. This is a very common fragmentation pathway for iodo-aromatic compounds.
101	$[M - I - HCN]^+$	Subsequent loss of hydrogen cyanide from the $[M - I]^+$ fragment, a characteristic fragmentation of the quinoline ring.

Rationale for Predictions:

- Molecular Ion ($[M]^+$): The molecular weight of **5-iodoquinoline** (C_9H_6IN) is 255.06 g/mol . [1]The molecular ion peak is expected to be the base peak or at least very intense due to the stability of the aromatic ring system.
- Loss of Iodine ($[M - I]^+$): The C-I bond is the weakest bond in the molecule, and its cleavage to lose an iodine radical (mass 127) is a highly favorable fragmentation process.
- Loss of HCN ($[M - I - HCN]^+$): The resulting quinoline cation can further fragment by losing a molecule of hydrogen cyanide (mass 27), which is a characteristic fragmentation pattern for the quinoline ring system.

Experimental Protocol for Mass Spectrometry (EI-MS)

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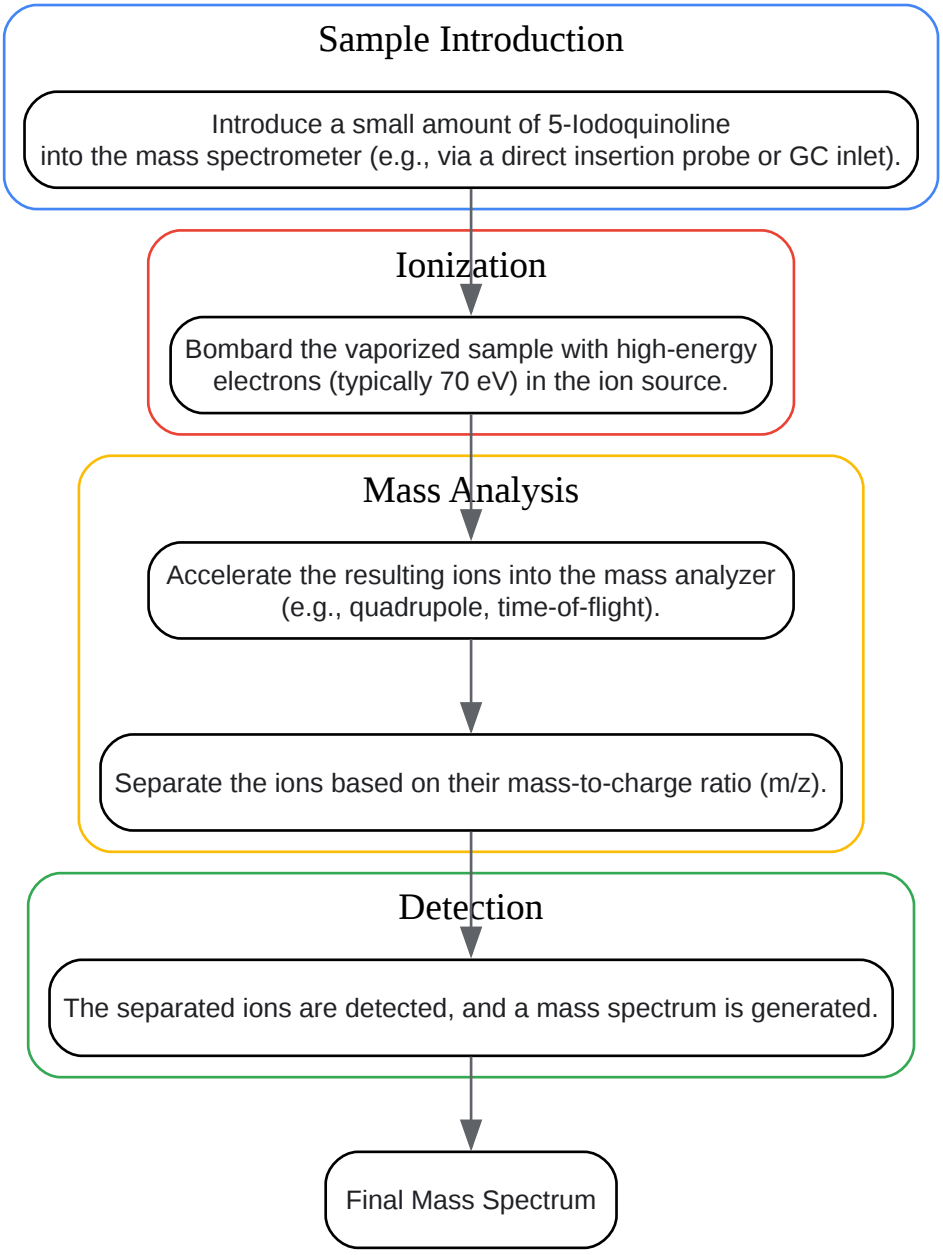

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Caption: A generalized workflow for Electron Ionization Mass Spectrometry (EI-MS).

Conclusion

This technical guide provides a detailed, albeit predictive, spectroscopic profile of **5-iodoquinoline**. The presented data and interpretations are grounded in the fundamental principles of NMR, IR, and MS, and are supported by comparative analysis with structurally related molecules. For researchers and drug development professionals, this guide serves as a

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robust starting point for the characterization of **5-iodoquinoline** and its derivatives. It is imperative, however, that these predicted data are confirmed by experimental analysis for any critical applications. The provided experimental protocols offer a standardized approach for obtaining such verification. A thorough understanding of the spectroscopic properties of **5-iodoquinoline** is a critical step in unlocking its full potential in the development of novel chemical entities.

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- To cite this document: BenchChem. [Spectroscopic Profile of 5-Iodoquinoline: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b175257/docs#spectroscopic-profile-of-5-iodoquinoline-a-technical-guide-for-researchers]

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